

Physical and chemical properties of Dimethyl 2,5-dibromoterephthalate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl 2,5-dibromoterephthalate*

Cat. No.: *B095764*

[Get Quote](#)

An In-Depth Technical Guide to Dimethyl 2,5-dibromoterephthalate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Dimethyl 2,5-dibromoterephthalate**, a versatile building block in materials science and pharmaceutical development. This document details its key characteristics, spectral data, and relevant experimental protocols, presented in a clear and accessible format for laboratory and research applications.

Core Physical and Chemical Properties

Dimethyl 2,5-dibromoterephthalate is a white to off-white solid organic compound. Its structure, featuring a benzene ring substituted with two bromine atoms and two methyl ester groups, makes it a valuable intermediate in a variety of chemical syntheses.[\[1\]](#)

Property	Value	Reference(s)
Molecular Formula	$C_{10}H_8Br_2O_4$	[2] [3]
Molecular Weight	351.98 g/mol	[4]
CAS Number	18014-00-1	[2] [3]
Appearance	White to off-white solid/powder	[5]
Melting Point	134-137 °C, 148.6 °C	[2] [4]
Boiling Point	362.0 ± 37.0 °C (Predicted)	[5]
Density	1.781 ± 0.06 g/cm ³ (Predicted)	[5]

Solubility Profile

Qualitative assessments indicate that **Dimethyl 2,5-dibromoterephthalate** is soluble in various common organic solvents. Due to its polar functional groups and halogen substituents, it is expected to be soluble in polar aprotic solvents. A comprehensive, quantitative solubility analysis in various solvents is crucial for its application in solution-based reactions and purifications.

Solvent	Qualitative Solubility
Methanol	Soluble (used for recrystallization)
Ethanol	Soluble (used for recrystallization)
Diethyl Ether (Et ₂ O)	Soluble (used for extraction)
Ethyl Acetate (EtOAc)	Soluble (used for extraction)

Spectral Data

¹H NMR Spectroscopy

The proton NMR spectrum of **Dimethyl 2,5-dibromoterephthalate** is characterized by two distinct singlets, corresponding to the aromatic protons and the methyl ester protons.

Chemical Shift (δ)	Multiplicity	Integration	Assignment	Solvent	Reference(s)
8.06 ppm	singlet	2H	Aromatic (C-H)	CDCl ₃	[2]
3.96 ppm	singlet	6H	Methyl (O-CH ₃)	CDCl ₃	[2]
8.01 ppm	singlet	2H	Aromatic (C-H)	DMSO-d ₆	[2]

¹³C NMR Spectroscopy

The carbon NMR spectrum provides further structural confirmation, showing distinct signals for the carbonyl carbons, the aromatic carbons, and the methyl carbons.

Chemical Shift (δ)	Assignment
~165-170 ppm	Carbonyl (C=O)
~125-150 ppm	Aromatic (C-Br, C-C)
~50-65 ppm	Methyl (O-CH ₃)

Infrared (IR) Spectroscopy

The IR spectrum of **Dimethyl 2,5-dibromoterephthalate** displays characteristic absorption bands corresponding to its functional groups.

Wavenumber (cm ⁻¹)	Functional Group
~3100-3000 cm ⁻¹	Aromatic C-H Stretch
~1750-1715 cm ⁻¹	Ester C=O Stretch
~1250-1000 cm ⁻¹	C-O Stretch
~800-600 cm ⁻¹	C-Br Stretch

Key Experimental Protocols

Dimethyl 2,5-dibromoterephthalate is a key reactant in several important organic transformations, including the synthesis of metal-organic frameworks (MOFs) and Suzuki-Miyaura cross-coupling reactions.

Synthesis of Dimethyl 2,5-dibromoterephthalate

A common synthetic route involves the esterification of 2,5-dibromoterephthalic acid.

Materials:

- 2,5-dibromoterephthalic acid
- Methanol
- Thionyl chloride
- Diethyl ether (Et_2O)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Magnesium sulfate (MgSO_4)

Procedure:

- Dissolve 2,5-dibromoterephthalic acid in methanol and bring the solution to reflux.[\[2\]](#)
- Slowly add thionyl chloride to the refluxing solution and continue to reflux for 12 hours.[\[2\]](#)
- Cool the reaction mixture to room temperature and carefully add water.[\[2\]](#)
- Extract the aqueous mixture with diethyl ether.[\[2\]](#)
- Combine the organic layers and wash with saturated sodium bicarbonate solution.[\[2\]](#)
- Dry the organic layer over magnesium sulfate and concentrate under reduced pressure.[\[2\]](#)
- Recrystallize the resulting solid from methanol to yield the pure product.[\[2\]](#)



[Click to download full resolution via product page](#)

Synthesis of **Dimethyl 2,5-dibromoterephthalate**.

Application in Suzuki-Miyaura Cross-Coupling

Dimethyl 2,5-dibromoterephthalate serves as an excellent substrate in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions to form C-C bonds, a cornerstone of modern drug discovery and materials science.

General Protocol:

- In a reaction vessel, combine **Dimethyl 2,5-dibromoterephthalate**, an appropriate arylboronic acid, a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$), and a base (e.g., K_2CO_3).
- Purge the vessel with an inert gas (e.g., argon or nitrogen).
- Add a degassed solvent system (e.g., a mixture of toluene and water).
- Heat the reaction mixture with stirring for a specified time, monitoring the reaction progress by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature and perform an aqueous workup.
- Extract the product with an organic solvent, dry the organic layer, and concentrate.
- Purify the crude product by column chromatography.



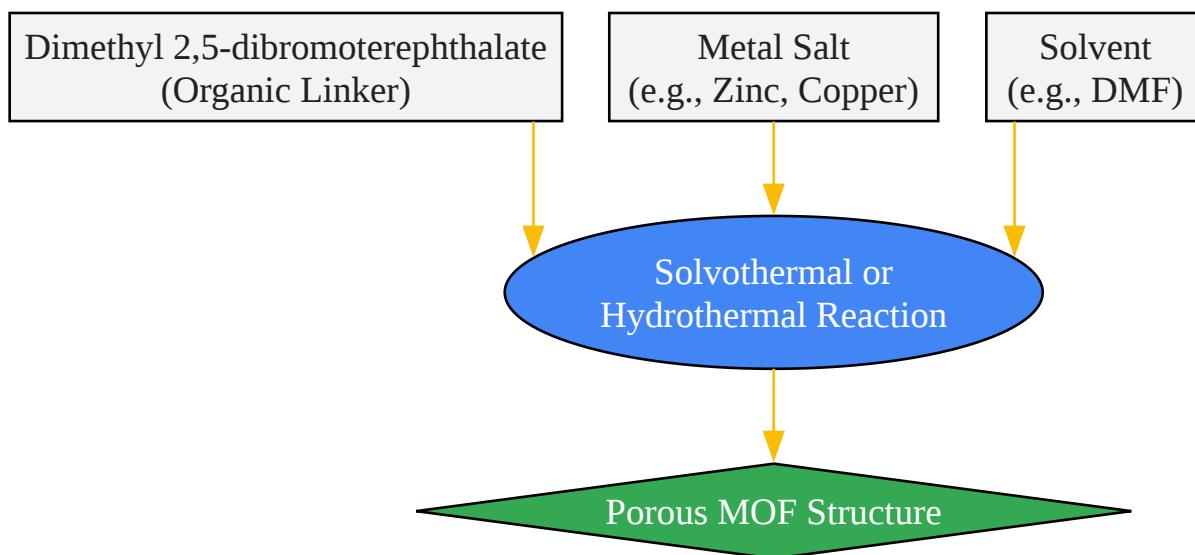
[Click to download full resolution via product page](#)

General workflow for Suzuki-Miyaura cross-coupling.

Use in Metal-Organic Framework (MOF) Synthesis

The rigid structure and difunctional nature of the terephthalate core make this compound an ideal organic linker for the synthesis of Metal-Organic Frameworks (MOFs). These porous materials have applications in gas storage, catalysis, and drug delivery.

Logical Relationship in MOF Synthesis:

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. diva-portal.org [diva-portal.org]
- 2. Dimethyl 2,5-dibromoterephthalate | SIELC Technologies sielc.com
- 3. benchchem.com [benchchem.com]

- 4. Yoneda Labs [yonedalabs.com]
- 5. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [Physical and chemical properties of Dimethyl 2,5-dibromoterephthalate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095764#physical-and-chemical-properties-of-dimethyl-2-5-dibromoterephthalate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com